

Essential Safety and Logistical Information for Handling 1-Octanol-d2-1

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Compound of Interest

Compound Name: 1-Octanol-d2-1

Cat. No.: B12375549

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1-Octanol-d2-1**. Following these procedures is critical for ensuring laboratory safety and proper chemical management. The guidance is based on the safety data for 1-Octanol, which is chemically similar to its deuterated form, **1-Octanol-d2-1**.

Hazard Identification and Classification

1-Octanol-d2-1 is classified as a combustible liquid that can cause serious eye irritation and is harmful to aquatic life with long-lasting effects.^{[1][2][3][4][5][6][7]}

Hazard Classification	Category
Flammable liquids	Category 4 ^{[1][3]}
Serious eye irritation	Category 2A ^{[1][2][3][4][6]}
Skin irritation	Category 2 ^{[2][4]}
Acute toxicity, oral	Category 4 ^{[4][6]}
Hazardous to the aquatic environment, long-term hazard	Category 3 ^{[1][5][7]}

Personal Protective Equipment (PPE)

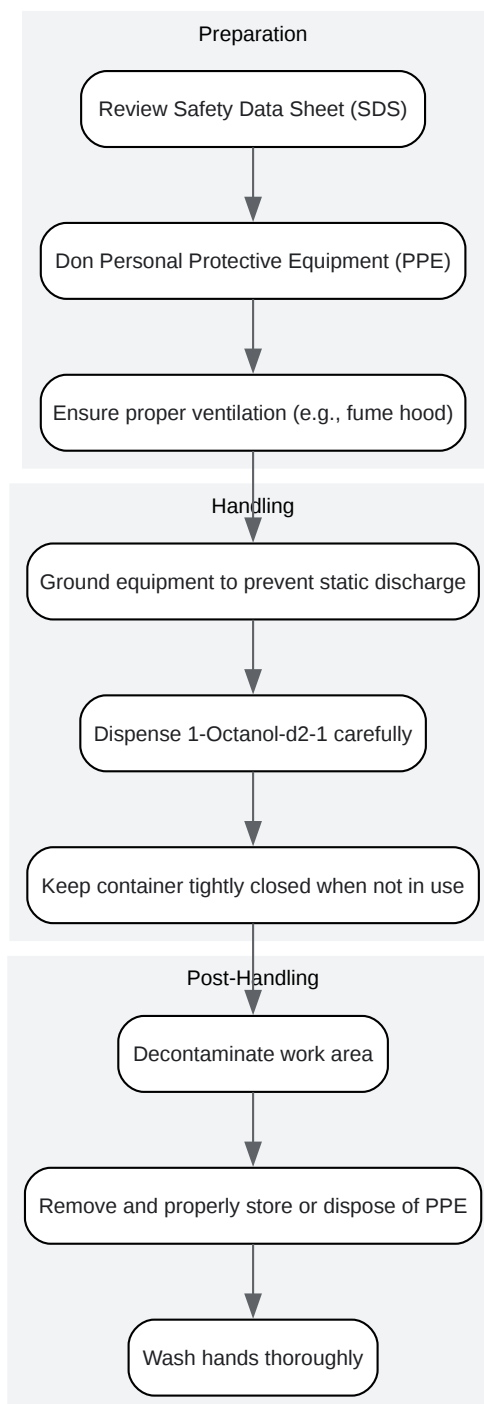
When handling **1-Octanol-d2-1**, appropriate personal protective equipment is mandatory to minimize exposure and ensure safety.[8]

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[2][9][10]	Protects against splashes and vapors that can cause serious eye irritation.[1][2][3][4][5][6][10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, polychloroprene).[5][9][10]	Prevents skin contact, as the substance can cause skin irritation and defat the skin.[2][4][10]
Protective Clothing	Flame-resistant lab coat or coveralls.[11]	Protects against splashes and in the event of a fire.[12]
Respiratory Protection	Required when vapors or aerosols are generated. A NIOSH-approved respirator with organic vapor cartridges is recommended.[1][10][13]	Protects the respiratory tract from irritation due to inhalation of vapors.[10]
Footwear	Closed-toe shoes.	Provides protection from spills.

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for handling **1-Octanol-d2-1** in a laboratory setting.

Workflow for Handling 1-Octanol-d2-1

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